

Personal protective equipment for handling Atb-429

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Compound of Interest

Compound Name: Atb-429

Cat. No.: B605663

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Essential Safety and Handling Guide for ATB-429

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling of **ATB-429**, a hydrogen sulfide-releasing derivative of mesalamine. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Chemical and Physical Properties of ATB-429

ATB-429 is a solid powder that is soluble in DMSO.[1] As a derivative of mesalamine, it should be handled with care, considering the potential for skin and eye irritation.[2][3][4] Furthermore, as a hydrogen sulfide (H₂S) releasing compound, appropriate precautions must be taken to avoid inhalation of H₂S gas, which is toxic.[5][6][7][8]

Property	Information
Chemical Name	5-Amino-2-hydroxybenzoic acid 4-(5-thioxo-5H-(1,2)dithiol-3-yl)phenyl ester[1]
Molecular Formula	C ₁₆ H ₁₁ NO ₃ S ₃ [1]
Molecular Weight	361.45 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C, dry and dark.[1]

Personal Protective Equipment (PPE) for Handling ATB-429

A thorough risk assessment should be conducted before handling **ATB-429**. The following PPE is recommended to minimize exposure and ensure safety.

1. Hand Protection:

- Wear chemical-resistant gloves (e.g., nitrile rubber) at all times when handling **ATB-429**. [2][9]
- Double gloving is recommended, especially when handling the pure compound or preparing stock solutions. [10]
- Change gloves immediately if they become contaminated.

2. Eye and Face Protection:

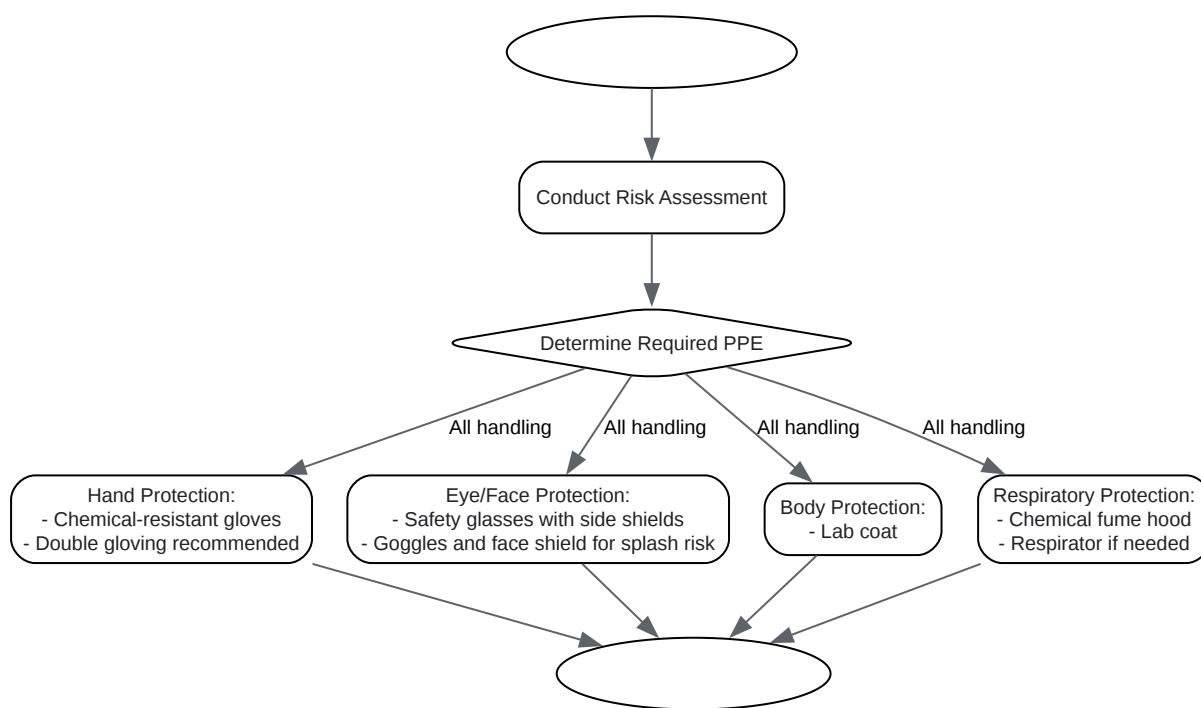
- Safety glasses with side shields are mandatory. [11]
- When there is a risk of splashing, chemical splash goggles and a face shield should be worn. [11][12]

3. Body Protection:

- A lab coat must be worn to protect against skin contact.[11]
- Ensure the lab coat is clean and in good condition.

4. Respiratory Protection:

- Handle **ATB-429** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of the powder and any released hydrogen sulfide gas.[13]
- If a fume hood is not available or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.[11][12]



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Diagram 1: Decision workflow for selecting appropriate PPE for handling **ATB-429**.

Operational Plan for Safe Handling

1. Receiving and Storage:

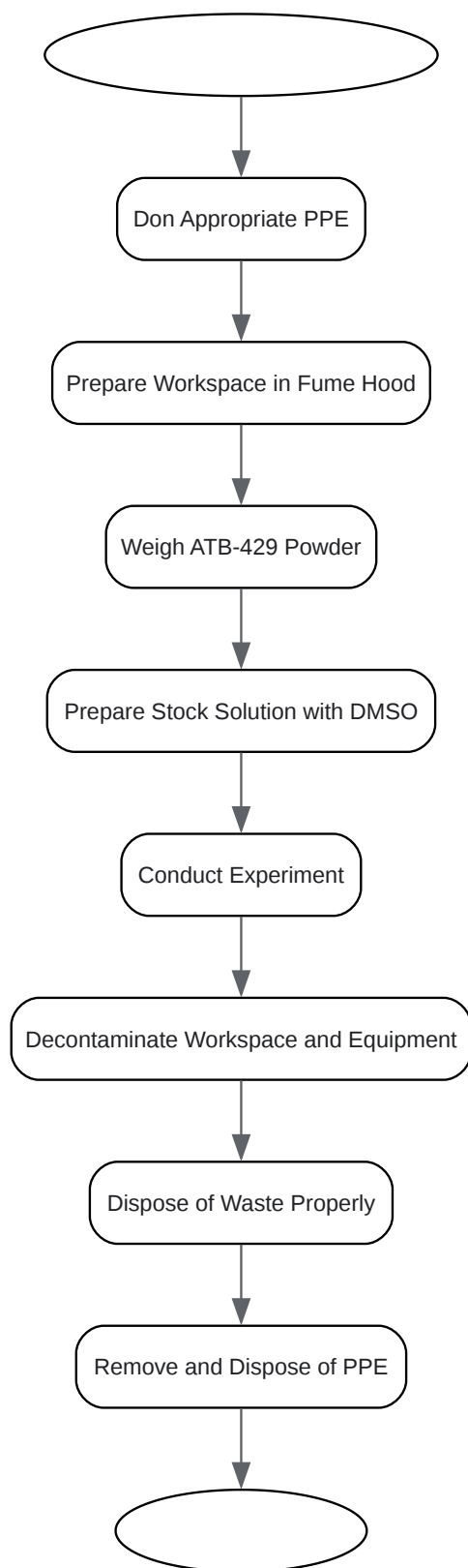
- Upon receipt, inspect the container for any damage or leaks.
- Store **ATB-429** according to the recommended conditions: short-term at 0-4°C and long-term at -20°C, always in a dry, dark location.[\[1\]](#)
- Keep the container tightly sealed.

2. Preparation of Stock Solutions:

- All weighing and preparation of stock solutions should be performed in a chemical fume hood to minimize inhalation risk.[\[13\]](#)[\[14\]](#)
- Use a dedicated, clean spatula and weighing paper.[\[15\]](#)
- When dissolving in DMSO, add the solvent to the powder slowly to avoid splashing.
- Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- When using **ATB-429** in experiments, ensure that all procedures are carried out in a well-ventilated area.
- Avoid direct contact with skin, eyes, and clothing.[\[9\]](#)
- After handling, wash hands thoroughly with soap and water.[\[15\]](#)



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Diagram 2: A generalized experimental workflow for the safe handling of **ATB-429**.

Disposal Plan

Proper disposal of **ATB-429** and associated waste is crucial to prevent environmental contamination and ensure safety.

1. Solid Waste:

- Contaminated solid waste, including weighing paper, gloves, and disposable lab coats, should be collected in a designated hazardous waste container.[16]
- The container should be clearly labeled as "Hazardous Chemical Waste" and include the name of the compound.

2. Liquid Waste:

- Unused stock solutions and other liquid waste containing **ATB-429** should be collected in a separate, leak-proof hazardous waste container.[17]
- Do not mix with other chemical waste unless compatibility has been confirmed.
- Label the container with the contents, including the solvent.

3. Disposal Procedure:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.[18][19]
- Never dispose of **ATB-429** down the drain or in the regular trash.[1]

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